

Use of 3-(Hydroxymethyl)-4-iodophenol as a pharmaceutical intermediate

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Compound of Interest

Compound Name: 3-(Hydroxymethyl)-4-iodophenol

CAS No.: 915707-73-2

Cat. No.: B1604347

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Application Note: **3-(Hydroxymethyl)-4-iodophenol** as a Pharmaceutical Intermediate

Executive Summary

3-(Hydroxymethyl)-4-iodophenol (CAS: 773869-57-1) is a high-value trisubstituted aromatic scaffold characterized by three orthogonal functional handles: a phenolic hydroxyl, a benzylic alcohol, and an aryl iodide.[1] While the bromo-analog is commonly employed in large-scale manufacturing of benzoxaborole drugs (e.g., Crisaborole), the iodo-derivative discussed here offers superior reactivity profiles for discovery chemistry and difficult-to-access analogs.[1]

This Application Note details the scalable synthesis of this intermediate and its primary utility as a "lynchpin" for constructing benzoxaboroles (a privileged pharmacophore in anti-inflammatory and antimicrobial therapeutics) and benzofurans. The superior leaving group ability of the iodine atom (

) facilitates milder Miyaura borylation and Sonogashira couplings, often preserving sensitive functional groups that would degrade under the harsh lithiation conditions required for the bromo-analogs.

Chemical Profile & Structural Advantage

Property	Specification
IUPAC Name	3-(Hydroxymethyl)-4-iodophenol
Alternative Name	5-Hydroxy-2-iodobenzyl alcohol
Molecular Formula	
Molecular Weight	250.03 g/mol
Key Functionality	1. [1] [2] [3] [4] [5] [6] [7] Aryl Iodide: Site for Pd-catalyzed cross-coupling (Suzuki, Sonogashira) or Borylation.2. Benzyl Alcohol: Cyclization handle (forms the oxaborole ring).3. Phenol: Linker attachment point (etherification) for PROTACs or ADCs.

Structural Logic: The 1,2,5-substitution pattern (relative to the benzyl alcohol) places the iodine ortho to the hydroxymethyl group and para to the phenol. This specific geometry is pre-organized for cyclization reactions.

Protocol: Scalable Synthesis

The most reliable route avoids the poor regioselectivity of direct phenol iodination by utilizing 3-hydroxybenzoic acid as the starting material.[\[1\]](#) This route ensures the iodine is installed exclusively at the 4-position (para to the directing carboxyl group, ortho to the hydroxyl) before reduction.

Step 1: Regioselective Iodination

- Reagents: 3-Hydroxybenzoic acid, NaI, NaOCl (bleach), NaOH, Methanol.[\[8\]](#)
- Mechanism: Electrophilic aromatic substitution directed by the synergistic ortho/para directing effects of the hydroxyl group and the steric/electronic guidance of the carboxylate.
- Dissolve 3-hydroxybenzoic acid (1.0 eq) and NaOH (1.05 eq) in Methanol (10 vol) at 0°C.

- Add NaI (1.05 eq) followed by the slow, dropwise addition of aqueous NaOCl (1.05 eq) over 60 minutes. Maintain internal temperature
.
- Critical Control Point: Monitor via HPLC. The reaction is complete when the starting material is
.
- Quench with aqueous
to remove excess oxidant. Acidify with HCl to precipitate 3-hydroxy-4-iodobenzoic acid.
- Filter and dry. Yield: ~85-90%.[\[1\]](#)

Step 2: Chemoselective Reduction

- Reagents: Borane-THF (
) or Borane-Dimethyl Sulfide (BMS).[\[1\]](#)
- Rationale: Borane selectively reduces the carboxylic acid to the alcohol in the presence of the aryl iodide and phenol.
- Dissolve 3-hydroxy-4-iodobenzoic acid (1.0 eq) in anhydrous THF under
.
- Add
(1M solution, 3.0 eq) dropwise at 0°C.
- Allow to warm to room temperature and reflux for 2 hours.
- Safety Note: Quench carefully with Methanol (evolution of gas).
- Concentrate and partition between Ethyl Acetate and Water.

- Purify via recrystallization (Diisopropyl ether/Hexane) to yield **3-(Hydroxymethyl)-4-iodophenol**.^[1]

Application Workflow 1: Benzoxaborole Synthesis

This is the primary pharmaceutical application. The iodine atom allows for mild Miyaura Borylation, followed by spontaneous or acid-catalyzed cyclization to form the dihydro-benzoxaborole ring found in drugs like Crisaborole (Eucrisa) and Tavaborole (Kerydin).^[1]

Experimental Logic:

Unlike the industrial route which uses n-Butyllithium at -78°C on the bromo-analog, the iodo-analog allows the use of Palladium catalysis at moderate temperatures, compatible with esters, nitriles, and other sensitive groups on the phenolic oxygen.^[1]



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Figure 1: The "Iodo-Route" to Benzoxaboroles. This pathway avoids cryogenic lithiation, enabling the synthesis of complex derivatives.

Protocol Summary:

- Etherification: React the phenol (C1-OH) with the desired linker/tail (e.g., 4-fluorobenzonitrile for Crisaborole) using

 in DMF.
- Borylation: React the aryl iodide with Bis(pinacolato)diboron (

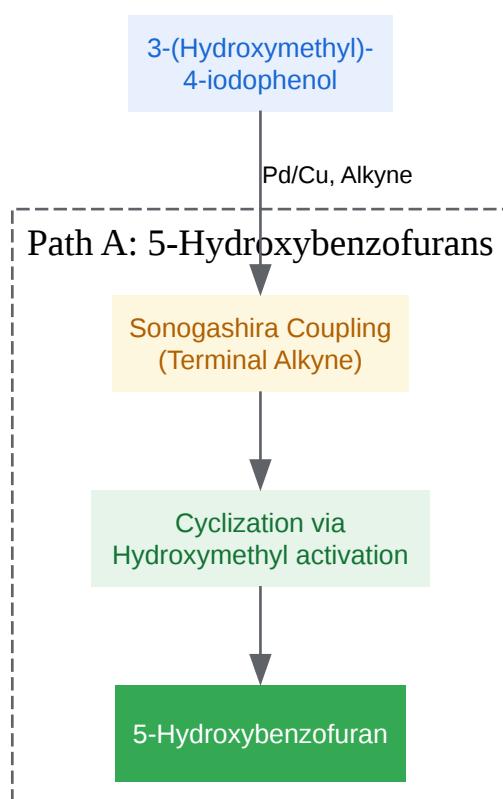
),

 , and KOAc in Dioxane at 80°C. The iodine is replaced by the boronate ester.
- Cyclization: Treat the crude pinacol boronate with aqueous HCl. The protecting group hydrolyzes, and the free boronic acid spontaneously cyclizes with the adjacent

hydroxymethyl group to close the oxaborole ring.

Application Workflow 2: Benzofuran Synthesis via Sonogashira

The **3-(Hydroxymethyl)-4-iodophenol** scaffold is an ideal precursor for 2-substituted benzofurans.[1] The iodine allows for alkynylation, and the hydroxymethyl group can be oxidized to an aldehyde to facilitate cyclization, or the phenol can be used for direct cyclization depending on the specific heterocycle target.



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Figure 2: Accessing the Benzofuran scaffold.[1] The iodine acts as the specific handle for the alkyne insertion.

Technical Discussion: Iodo- vs. Bromo- Precursors

Research teams often debate between the commercially available Bromo-analog and the Iodo-analog.[1]

Feature	Bromo-Analog (Commercial)	Iodo-Analog (This Protocol)
Cost	Low	Moderate (Synthesis required)
Miyaura Borylation	Sluggish; often requires SPhos/XPhos ligands. [1]	Excellent; works with standard Pd(dppf)Cl ₂ .
Lithiation	Requires -78°C (Cryogenic). [1]	Can use iPrMgCl at -20°C (Turbo-Grignard). [1]
Functional Group Tolerance	Low (due to harsh lithiation).	High (compatible with esters/amides in Pd-coupling). [1]
Use Case	GMP Manufacturing (Cost driven).	Medicinal Chemistry/Lead Op (Speed/Diversity driven).

Recommendation: Use **3-(Hydroxymethyl)-4-iodophenol** during the Lead Optimization phase to rapidly generate diverse libraries of benzoxaboroles or benzofurans.[\[1\]](#) Switch to the Bromo-analog only when the process moves to Kilogram-scale manufacturing and the route is frozen.
[\[1\]](#)

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